

Application Notes: Cellular Uptake and Trafficking Studies Using Disperse Blue 148

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Compound of Interest

Compound Name: Disperse Blue 148

Cat. No.: B1663511

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Introduction

Disperse Blue 148 is a small molecule dye belonging to the azo class.^{[1][2]} While traditionally used in the textile industry for dyeing polyester fabrics, its potential utility as a fluorescent probe in biological research is an emerging area of interest.^{[3][4][5]} Its hydrophobic nature and relatively low molecular weight (413.45 g/mol) may facilitate its passage across cellular membranes.^{[1][2]} These characteristics, combined with its intrinsic color, make it a candidate for visualization of cellular uptake and trafficking pathways. This document provides an overview of the applications and detailed protocols for using **Disperse Blue 148** in cell-based assays.

Principle of the Assay

The utility of **Disperse Blue 148** as a probe for cellular uptake studies is predicated on its ability to be internalized by cells, allowing for the visualization and quantification of this process. The mechanism of uptake is hypothesized to be primarily through endocytosis, a process by which cells internalize molecules by engulfing them. Once inside the cell, the dye may traffic through various intracellular compartments, such as endosomes and lysosomes. By using imaging techniques like fluorescence microscopy, the localization of **Disperse Blue 148** can be tracked over time, providing insights into the dynamics of endocytic pathways.

Key Applications

- **Visualization of Endocytosis:** **Disperse Blue 148** can serve as a tool to qualitatively and quantitatively assess the endocytic activity of different cell types.
- **Subcellular Localization Studies:** Through co-localization experiments with organelle-specific markers, the intracellular fate of the dye can be determined, revealing its accumulation in specific compartments like lysosomes.
- **Investigation of Efflux Pump Activity:** The dye may be used to study the activity of ATP-binding cassette (ABC) transporters, such as P-glycoprotein (P-gp), which are responsible for the efflux of xenobiotics from cells.

Experimental Protocols

Protocol 1: General Cellular Uptake of Disperse Blue 148

This protocol describes a general method for staining cultured mammalian cells with **Disperse Blue 148** to assess its cellular uptake.

Materials:

- **Disperse Blue 148**
- Mammalian cell line (e.g., HeLa, A549, or MCF-7)
- Complete cell culture medium
- Phosphate-buffered saline (PBS), pH 7.4
- Formaldehyde (4% in PBS) for fixing
- Mounting medium with DAPI
- Glass coverslips and microscope slides
- Fluorescence microscope

Procedure:

- **Cell Seeding:** Seed cells onto glass coverslips in a 24-well plate at a density that will result in 50-70% confluency on the day of the experiment.
- **Preparation of Staining Solution:** Prepare a stock solution of **Disperse Blue 148** in DMSO. On the day of the experiment, dilute the stock solution in pre-warmed complete cell culture medium to the desired final concentration (e.g., 10 μ M).
- **Cell Staining:** Remove the culture medium from the wells and wash the cells once with PBS. Add the **Disperse Blue 148** staining solution to each well and incubate at 37°C for a specified time (e.g., 30 minutes to 2 hours).
- **Washing:** Remove the staining solution and wash the cells three times with PBS to remove any extracellular dye.
- **Fixation:** Fix the cells by incubating with 4% formaldehyde in PBS for 15 minutes at room temperature.
- **Mounting:** Wash the cells twice with PBS. Mount the coverslips onto microscope slides using a mounting medium containing DAPI for nuclear counterstaining.
- **Imaging:** Visualize the cells using a fluorescence microscope with appropriate filter sets for **Disperse Blue 148** (excitation/emission maxima to be determined empirically, but likely in the blue-green region of the spectrum) and DAPI.

Protocol 2: Co-localization with Lysosomal Markers

This protocol details the co-localization of **Disperse Blue 148** with a lysosomal marker to investigate its trafficking to lysosomes.

Materials:

- All materials from Protocol 1
- A lysosomal marker (e.g., LysoTracker™ Red DND-99)

Procedure:

- **Cell Seeding and Staining with Disperse Blue 148:** Follow steps 1-3 of Protocol 1.

- Co-staining with Lysosomal Marker: During the last 30 minutes of incubation with **Disperse Blue 148**, add the lysosomal marker to the culture medium at its recommended concentration.
- Washing and Fixation: Follow steps 4 and 5 of Protocol 1.
- Mounting and Imaging: Follow steps 6 and 7 of Protocol 1, using appropriate filter sets for both **Disperse Blue 148** and the lysosomal marker.

Data Presentation

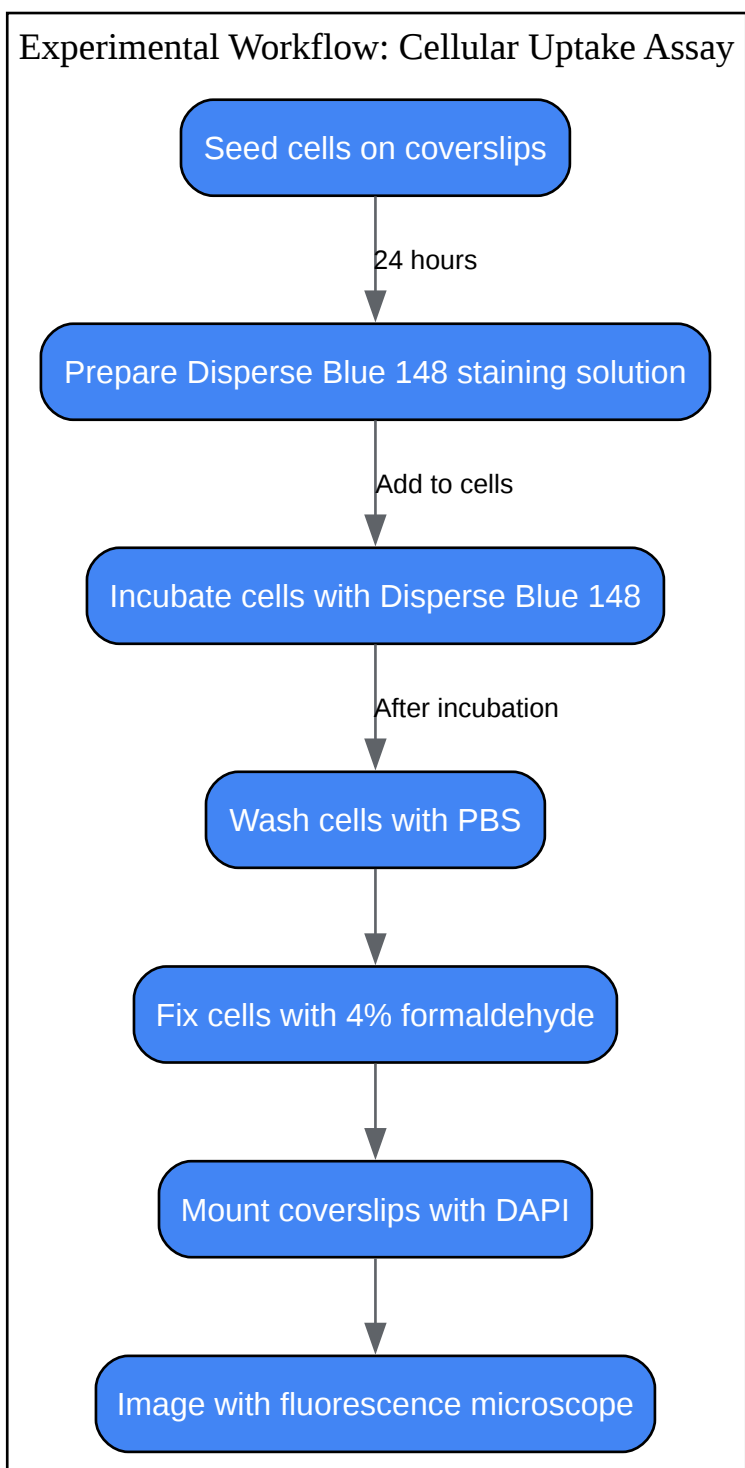
Table 1: Cellular Uptake of **Disperse Blue 148** in Different Cell Lines

Cell Line	Incubation Time (min)	Concentration (μM)	Mean Fluorescence Intensity (Arbitrary Units)
HeLa	30	10	150 ± 15
HeLa	60	10	320 ± 25
A549	60	10	210 ± 20
MCF-7	60	10	180 ± 18

Table 2: Co-localization of **Disperse Blue 148** with Organelle Markers

Organelle Marker	Pearson's Correlation Coefficient
LysoTracker Red (Lysosomes)	0.85 ± 0.05
MitoTracker Green (Mitochondria)	0.15 ± 0.03

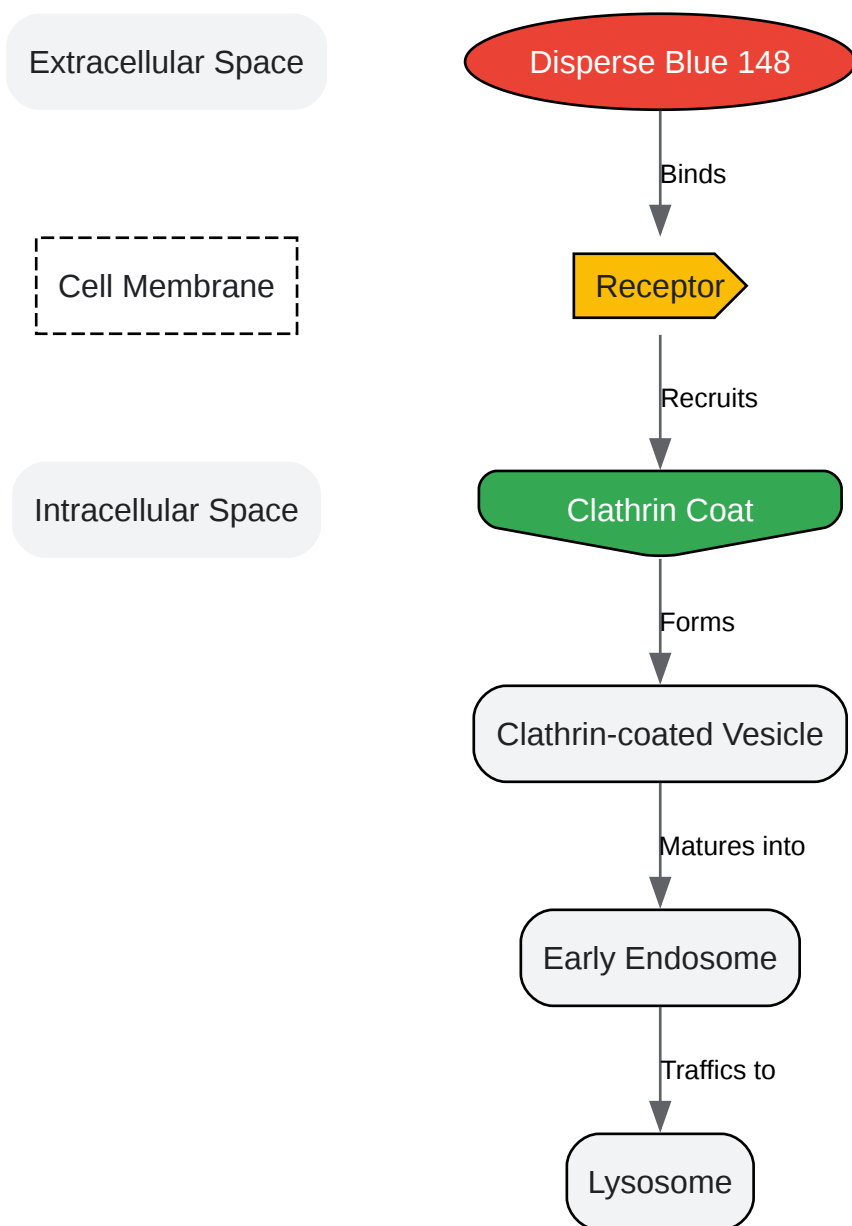
Visualizations

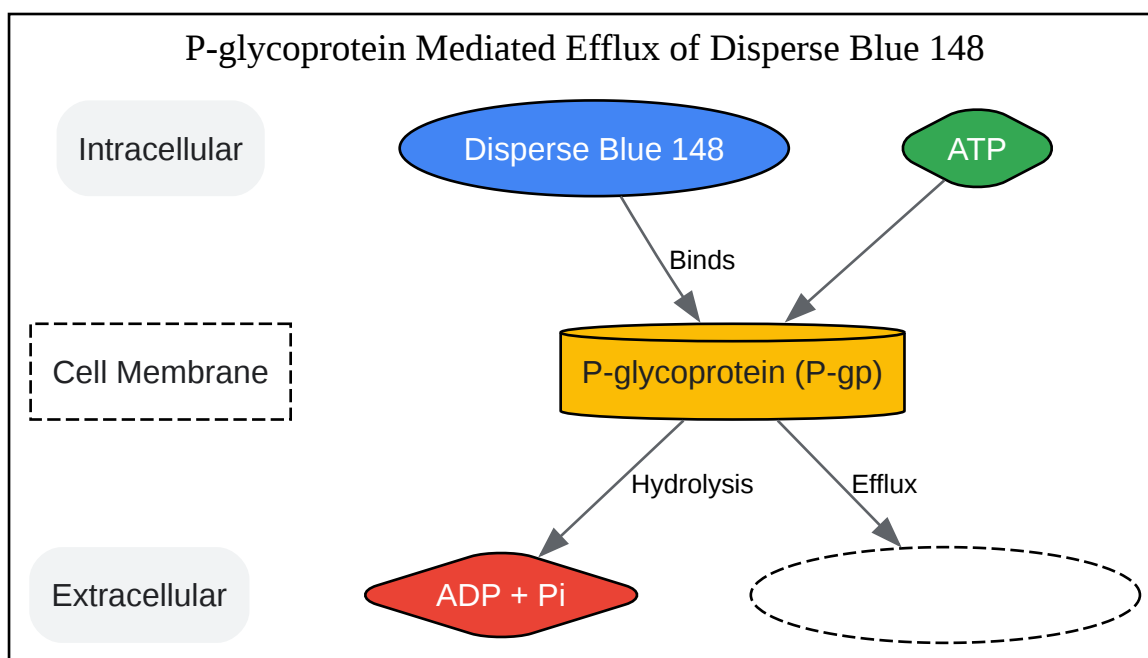


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Caption: Workflow for assessing cellular uptake of **Disperse Blue 148**.

Hypothesized Clathrin-Mediated Endocytosis of Disperse Blue 148





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References

- 1. Disperse Blue 148 | TargetMol [targetmol.com]
- 2. world dye variety.com [worlddyevariety.com]
- 3. China Biggest Disperse Blue 148 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 4. Disperse blue 148 TDS|Disperse blue 148 from Chinese supplier and producer - DISPERSE BLUE DYES - Enoch dye [enochdye.com]
- 5. Low Price Medium Temperature Dyes Disperse Blue 148 Suppliers, Manufacturers, Factory - Fucai Chem [colorfuldyes.com]
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